

Stability and Degradation of 2-Methyl-2-(methylthio)propanal: A Technical Guide

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Compound of Interest

Compound Name: Propanal, 2-methyl-2-(methylthio)-

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Introduction

2-Methyl-2-(methylthio)propanal, more commonly known as aldicarb, is a carbamate pesticide that has been utilized for its systemic insecticidal, nematicidal, and acaricidal properties. Its efficacy is accompanied by a high degree of toxicity, necessitating a thorough understanding of its environmental fate and stability. This technical guide provides an in-depth analysis of the stability and degradation of 2-methyl-2-(methylthio)propanal, focusing on the key chemical and biological pathways that govern its transformation. The information presented herein is intended to support research, environmental risk assessment, and the development of related compounds.

Chemical Profile

Property	Value
IUPAC Name	2-Methyl-2-(methylthio)propanal O-[(methylamino)carbonyl]oxime
Common Name	Aldicarb
CAS Number	116-06-3
Molecular Formula	C ₇ H ₁₄ N ₂ O ₂ S
Molar Mass	190.26 g/mol
Appearance	White crystalline solid
Water Solubility	6 g/L at 20°C[1]
Log P (octanol-water)	1.359[1]

Degradation Pathways

The environmental persistence of 2-methyl-2-(methylthio)propanal is primarily dictated by two major degradation pathways: oxidation and hydrolysis. These transformations can be influenced by abiotic factors such as pH, temperature, and light, as well as by microbial activity in soil and water.

Oxidation Pathway

The primary degradation pathway for 2-methyl-2-(methylthio)propanal in aerobic environments is oxidation. This process involves the sequential oxidation of the sulfur atom, leading to the formation of two principal toxic metabolites: aldicarb sulfoxide and aldicarb sulfone.[1]

- **Step 1: Oxidation to Aldicarb Sulfoxide:** 2-Methyl-2-(methylthio)propanal is rapidly oxidized to 2-methyl-2-(methylsulfinyl)propanal O-[(methylamino)carbonyl]oxime (aldicarb sulfoxide). This reaction can be mediated by both chemical oxidants and microbial enzymes.
- **Step 2: Oxidation to Aldicarb Sulfone:** Aldicarb sulfoxide is subsequently and more slowly oxidized to 2-methyl-2-(methylsulfonyl)propanal O-[(methylamino)carbonyl]oxime (aldicarb sulfone).

Both aldicarb sulfoxide and aldicarb sulfone are also biologically active and contribute to the overall toxicity of aldicarb residues in the environment.

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References

- 1. cdn.who.int [cdn.who.int]
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